

CAS number and molecular weight of Ethylbenzene-d10.

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Compound of Interest

Compound Name: Ethylbenzene-d10

Cat. No.: B166147

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Technical Data Summary: Ethylbenzene-d10

This document provides essential physicochemical properties of **Ethylbenzene-d10**, a deuterated analog of ethylbenzene. The data presented is intended for researchers, scientists, and professionals in drug development and other scientific fields requiring precise information for experimental design and analysis.

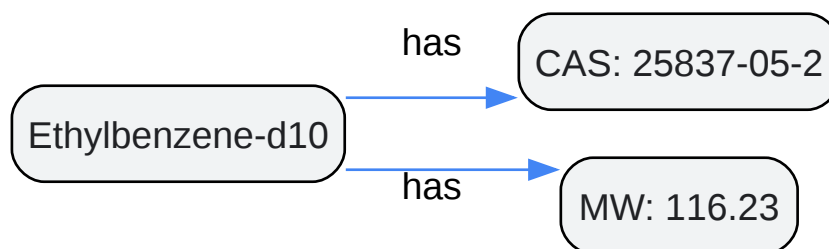
Physicochemical Properties

The key identifiers and molecular properties of **Ethylbenzene-d10** are summarized in the table below. This information is critical for substance identification, quantification, and experimental documentation.

Property	Value
CAS Number	25837-05-2[1][2][3][4][5]
Molecular Weight	116.23 g/mol [1][3][4][5][6]
Molecular Formula	C ₈ D ₁₀ [1][3]
Synonyms	Phenylethane-d10, (2H10)Ethylbenzene[1][3][6]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name of the substance and its primary chemical identifiers.



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Caption: Relationship between **Ethylbenzene-d10** and its identifiers.

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References

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- 6. Benzene-1,2,3,4,5-d5, 6-(ethyl-1,1,2,2,2-d5)- | C₈H₁₀ | CID 117648 - PubChem [pubchem.ncbi.nlm.nih.gov]
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